

Topic: P1788 in High-Throughput Screening Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: P1788

Cat. No.: B11929714

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A thorough investigation of scientific and technical literature reveals no evidence of a compound, protein, or gene designated "**P1788**" within the context of high-throughput screening (HTS) assays, drug discovery, or related biological research.

The identifier "**P1788**" is consistently associated with a diagnostic trouble code in the automotive field, specifically related to the A/T (Automatic Transmission) Control Relay System. [1][2] This code indicates a malfunction in the power supply to the transmission's solenoid valves.[1]

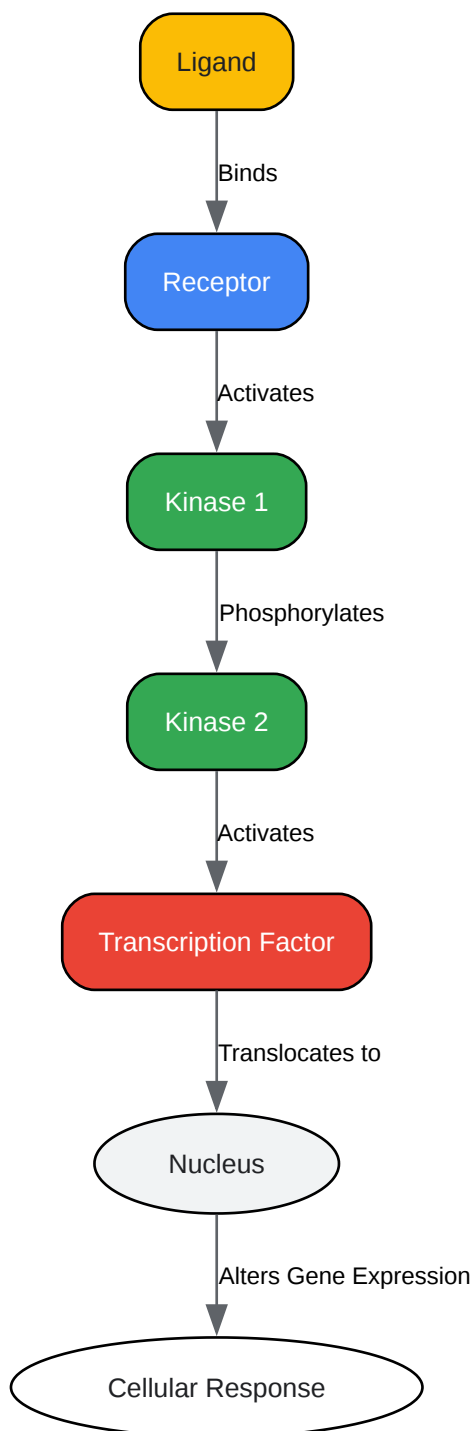
Due to the complete absence of "**P1788**" in the requested scientific domain, it is not possible to provide the detailed Application Notes, Protocols, quantitative data, or signaling pathway diagrams as requested. The core requirements of the prompt, including data presentation in tables, detailed experimental protocols, and mandatory visualizations of biological pathways, cannot be fulfilled.

For researchers, scientists, and drug development professionals interested in high-throughput screening, it is crucial to use accurate and validated identifiers for compounds, genes, or proteins of interest. HTS is a powerful methodology used in drug discovery to rapidly screen large libraries of compounds against specific biological targets to identify potential therapeutic leads.[3][4][5] This process involves sophisticated automation, miniaturized assays, and sensitive detection methods to measure the activity of compounds on targets such as enzymes, receptors, or cellular pathways.[3][4][5]

A typical HTS workflow can be generalized as follows:

Caption: A generalized workflow for a high-throughput screening (HTS) campaign.

Signaling pathways are fundamental to cellular function and are common targets in drug discovery.[6][7] For instance, kinase signaling cascades are frequently investigated to find inhibitors for diseases like cancer.[6] A simplified representation of a generic kinase signaling pathway is shown below.



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Caption: A simplified diagram of a generic signaling pathway leading to a cellular response.

We recommend that researchers verify the identifiers of their targets and compounds using established databases such as PubChem for chemical compounds, UniProt for proteins, and GenBank for genes before initiating extensive literature searches or experimental work. Should you have a corrected identifier for a compound or target used in HTS, we would be pleased to provide a detailed report.

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